

Valproic Acid-d15: A Technical Guide for Researchers

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Compound of Interest

Compound Name: Valproic acid-d15

Cat. No.: B602698

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **Valproic acid-d15**, a deuterated analog of the widely used anticonvulsant and mood-stabilizing drug, Valproic acid. This guide is intended for researchers, scientists, and drug development professionals who utilize **Valproic acid-d15** as an internal standard in pharmacokinetic and metabolic studies, and for those investigating the mechanisms of action of Valproic acid.

Core Data Presentation

Valproic acid-d15 is a stable isotope-labeled version of Valproic acid, where 15 hydrogen atoms have been replaced by deuterium. This isotopic labeling makes it an ideal internal standard for quantitative analysis by mass spectrometry, as it is chemically identical to the unlabeled drug but can be distinguished by its higher mass.

Parameter	Value
CAS Number	362049-65-8
Molecular Formula	C ₈ HD ₁₅ O ₂
Molecular Weight	159.29 g/mol

Experimental Protocols

Valproic acid-d15 is crucial for the accurate quantification of Valproic acid in biological matrices such as plasma, serum, and urine. The following is a representative experimental protocol for the determination of Valproic acid in human plasma using a Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS) method with **Valproic acid-d15** as an internal standard.

Protocol: Quantification of Valproic Acid in Human Plasma by LC-MS/MS

1. Materials and Reagents:

- Valproic acid reference standard
- **Valproic acid-d15** (internal standard)
- Human plasma (drug-free)
- Methanol (LC-MS grade)
- Acetonitrile (LC-MS grade)
- Formic acid (LC-MS grade)
- Water (ultrapure)

2. Preparation of Stock and Working Solutions:

- Valproic Acid Stock Solution (1 mg/mL): Accurately weigh and dissolve Valproic acid in methanol.
- **Valproic Acid-d15** Internal Standard (IS) Stock Solution (1 mg/mL): Accurately weigh and dissolve **Valproic acid-d15** in methanol.
- Working Standard Solutions: Prepare a series of working standard solutions by serially diluting the Valproic acid stock solution with methanol:water (50:50, v/v) to achieve a calibration curve range (e.g., 1-200 µg/mL).
- IS Working Solution (10 µg/mL): Dilute the **Valproic acid-d15** stock solution with methanol.

3. Sample Preparation (Protein Precipitation):

- To 100 μ L of plasma sample (calibrator, quality control, or unknown), add 20 μ L of the IS working solution (10 μ g/mL **Valproic acid-d15**).
- Vortex mix for 10 seconds.
- Add 300 μ L of cold acetonitrile to precipitate plasma proteins.
- Vortex mix for 1 minute.
- Centrifuge at 10,000 rpm for 10 minutes at 4°C.
- Transfer the supernatant to a clean tube and evaporate to dryness under a gentle stream of nitrogen at 40°C.
- Reconstitute the residue in 100 μ L of the mobile phase.
- Inject an aliquot (e.g., 5 μ L) into the LC-MS/MS system.

4. LC-MS/MS Conditions:

- Liquid Chromatography (LC):
 - Column: C18 reverse-phase column (e.g., 50 x 2.1 mm, 3.5 μ m).
 - Mobile Phase A: 0.1% Formic acid in water.
 - Mobile Phase B: 0.1% Formic acid in acetonitrile.
 - Gradient Elution: A suitable gradient to separate Valproic acid from endogenous plasma components.
 - Flow Rate: 0.4 mL/min.
 - Column Temperature: 40°C.
- Tandem Mass Spectrometry (MS/MS):

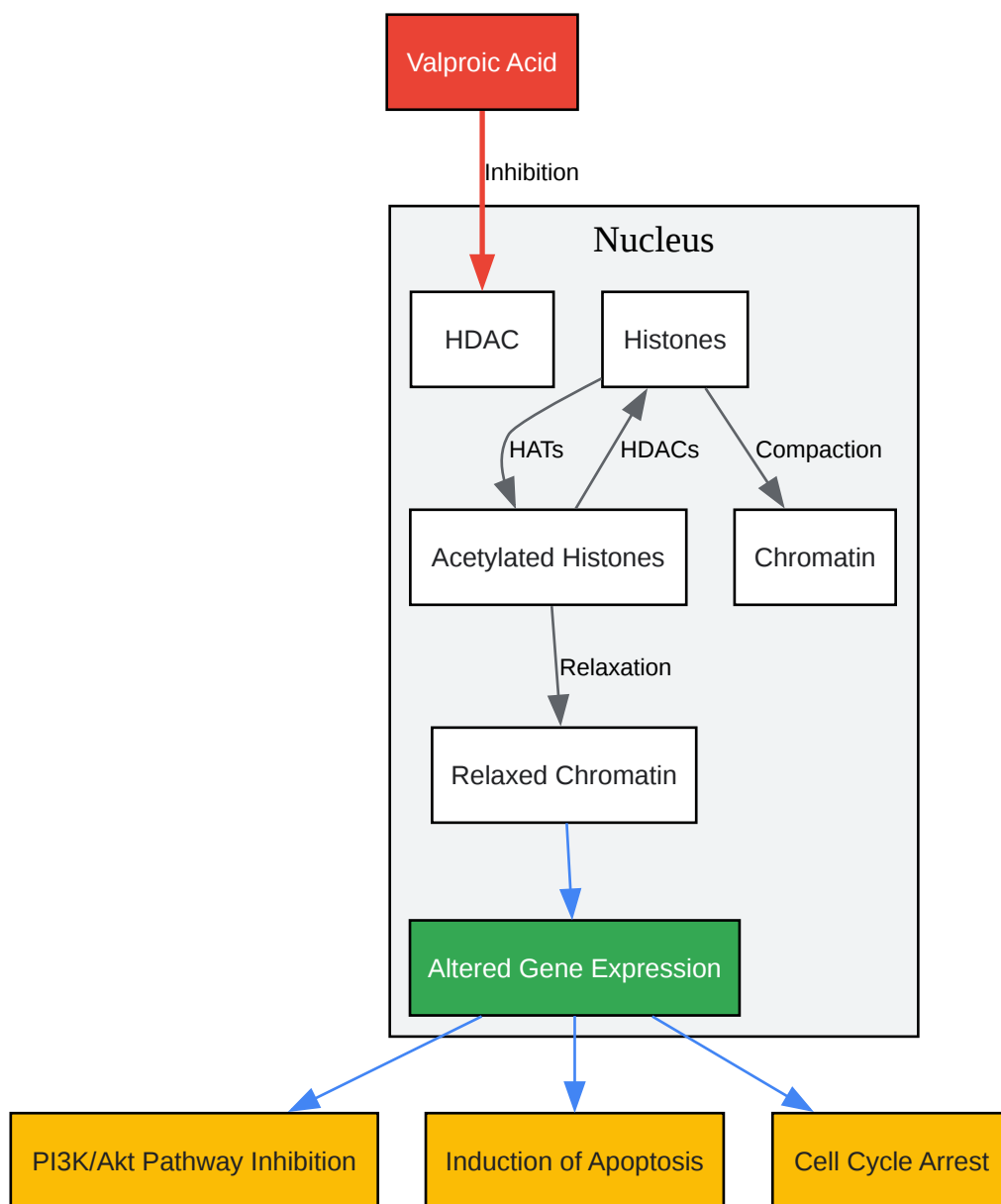
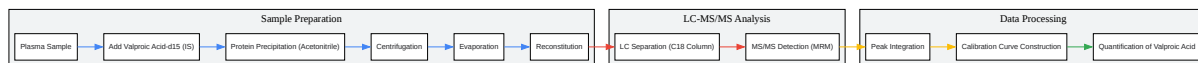
- Ionization Mode: Electrospray Ionization (ESI), Negative Ion Mode.
- Multiple Reaction Monitoring (MRM) Transitions:
 - Valproic Acid: Precursor ion (m/z) 143.1 → Product ion (m/z) 143.1 (or a suitable fragment).
 - **Valproic Acid-d15**: Precursor ion (m/z) 158.2 → Product ion (m/z) 158.2 (or a suitable fragment).
- Optimize other MS parameters such as collision energy and declustering potential for maximum signal intensity.

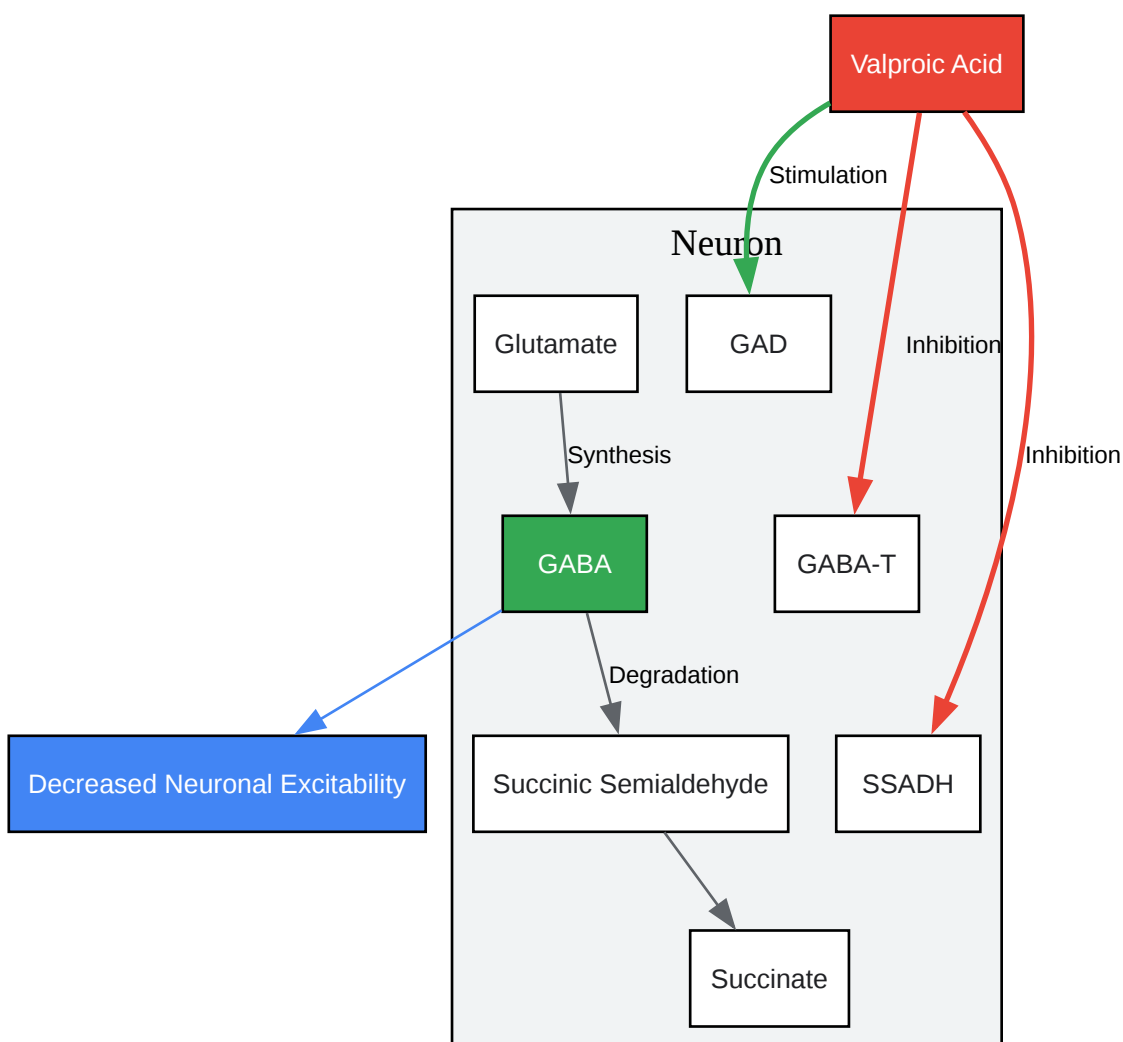
5. Data Analysis:

- Construct a calibration curve by plotting the peak area ratio of Valproic acid to **Valproic acid-d15** against the concentration of the calibration standards.
- Determine the concentration of Valproic acid in the unknown samples by interpolating their peak area ratios from the calibration curve.

Signaling Pathways and Experimental Workflows

The following diagrams, generated using the DOT language, illustrate key concepts related to the use and mechanism of action of Valproic acid.





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